

GC-MS fragmentation pattern of N-sec-butyl-o-toluidine

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Compound of Interest

Compound Name: *N*-(Butan-2-yl)-2-methylaniline

CAS No.: 2100-44-9

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GC-MS Fragmentation Guide: N-sec-butyl-o-toluidine

Content Type: Publish Comparison Guide Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals (Impurity Profiling).^[1]

Executive Summary

In the synthesis and quality control of local anesthetics (e.g., Prilocaine) and alkylated aniline derivatives, distinguishing between structural isomers is a critical analytical challenge.^[1] N-sec-butyl-o-toluidine (CAS: N/A for specific isomer, generic alkylaniline class) often co-elutes with its n-butyl and isobutyl isomers on standard non-polar GC columns.^[1]

This guide provides a definitive technical comparison of the GC-MS fragmentation patterns of N-sec-butyl-o-toluidine versus its isomers.^[1] By leveraging specific alpha-cleavage mechanisms, researchers can confidently identify this compound without relying solely on retention time.^[1]

Key Takeaway: The presence of a dominant base peak at m/z 134 (loss of an ethyl radical) is the diagnostic fingerprint for N-sec-butyl-o-toluidine, distinguishing it from the n-butyl isomer

(base peak m/z 120).[1]

Experimental Protocol

To ensure reproducibility, the following GC-MS conditions are recommended. This protocol is self-validating through the observation of the molecular ion and specific fragment ratios.[1]

Instrument: Agilent 7890B GC / 5977A MSD (or equivalent).

Parameter	Setting	Rationale
Inlet Temp	250 °C	Ensures rapid volatilization without thermal degradation.
Injection Mode	Split (10:1)	Prevents column overload; N-alkyl anilines are readily ionizable.[1]
Column	DB-5ms (30m x 0.25mm x 0.25µm)	Standard non-polar phase separates isomers based on boiling point/volatility.
Carrier Gas	Helium, 1.0 mL/min	Constant flow for stable retention times.
Oven Program	60°C (1 min) → 20°C/min → 280°C (3 min)	Rapid ramp prevents peak broadening of the amine.
Ion Source	Electron Ionization (EI), 70 eV	Standard energy for reproducible fragmentation libraries (NIST compatible).
Source Temp	230 °C	Prevents condensation of less volatile impurities.
Scan Range	m/z 40 – 300	Covers molecular ion (163) and all lower diagnostic fragments.

Fragmentation Analysis: The Mechanism

The identification of N-sec-butyl-o-toluidine relies on understanding the competition between alpha-cleavage pathways.^[1]

Structure: N-(1-methylpropyl)-2-methylaniline.^[1] Molecular Weight: 163.26 g/mol . Formula: C₁₁H₁₇N.

Primary Fragmentation Pathway (Alpha-Cleavage)

Upon ionization, the radical cation (M⁺^[1]•, m/z 163) forms on the nitrogen.^[1] The bond alpha to the nitrogen atom weakens, leading to the loss of an alkyl radical from the sec-butyl chain.^[1]

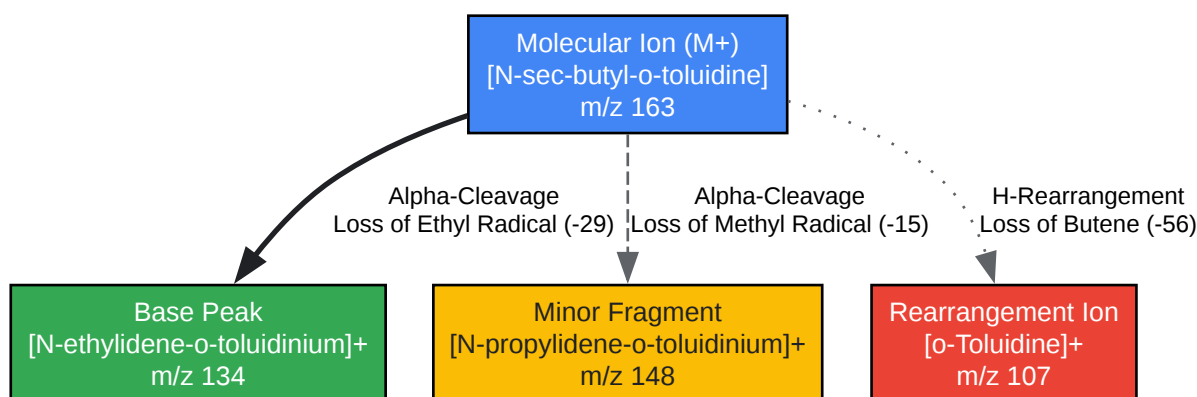
- Path A (Dominant): Cleavage loses the larger ethyl radical ([1]•C₂H₅, 29 Da).^[1]
 - Result: Formation of the stable iminium ion at m/z 134.
 - Why: Loss of the larger alkyl group is energetically favored (Stevenson's Rule).
- Path B (Minor): Cleavage loses the smaller methyl radical ([1]•CH₃, 15 Da).^[1]
 - Result: Formation of the ion at m/z 148.

Secondary Pathway (Rearrangement)

A McLafferty-type rearrangement or hydrogen transfer can occur, ejecting the entire alkene chain (butene).^[1]

- Path C: Loss of C₄H₈ (56 Da).^[1]
 - Result: Formation of the radical cation of o-toluidine at m/z 107.^[1]

Visualized Pathway (DOT Diagram)



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Caption: Mechanistic fragmentation pathway of N-sec-butyl-o-toluidine showing the dominant formation of the m/z 134 base peak.[1]

Comparative Performance: Distinguishing Isomers

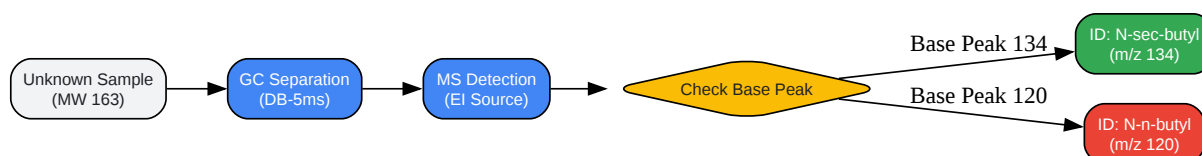
The power of Mass Spectrometry lies in distinguishing isomers that have identical molecular weights (MW 163). The table below contrasts N-sec-butyl-o-toluidine with its most common "alternative," N-n-butyl-o-toluidine.

Feature	N-sec-butyl-o-toluidine	N-n-butyl-o-toluidine	Differentiation Logic
Structure	Branched (1-methylpropyl)	Linear (n-butyl)	Branching point determines cleavage site.
Base Peak	m/z 134 (M - 29)	m/z 120 (M - 43)	sec-butyl loses Ethyl; n-butyl loses Propyl.
Molecular Ion	m/z 163 (Weak/Moderate)	m/z 163 (Moderate)	Both show M+, but intensity varies.
Secondary Ions	m/z 148 (M - 15)	m/z 107 (M - 56)	sec-butyl shows M-15; n-butyl rarely does.
Retention Time	Elutes Earlier	Elutes Later	Branched isomers typically have lower boiling points.

Diagnostic Rule:

- If the spectrum shows M-29 (134) as the base peak, it is the sec-butyl isomer.[1]
- If the spectrum shows M-43 (120) as the base peak, it is the n-butyl or isobutyl isomer.[1]

Workflow for Isomer Identification



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Caption: Decision tree for identifying N-butyl toluidine isomers based on base peak analysis.

References

- NIST Mass Spectrometry Data Center.o-Toluidine and N-alkyl derivatives spectral data.[1] National Institute of Standards and Technology.[2] [\[Link\]](#)[1]
- McLafferty, F. W., & Tureček, F. (1993).[1] Interpretation of Mass Spectra (4th ed.).[1] University Science Books. (Standard reference for alpha-cleavage mechanisms).
- European Directorate for the Quality of Medicines (EDQM).Prilocaine Impurity Standards. (Reference for o-toluidine derivatives in pharmaceutical analysis). [\[Link\]](#)[1]

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Sources

- 1. Showing Compound o-Toluidine (FDB004550) - FooDB [\[foodb.ca\]](http://foodb.ca)

- [2. 4-sec-Butylaniline \[webbook.nist.gov\]](#)
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